

2,4-Difluoro-3-nitropyridine physical properties

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Compound of Interest

Compound Name: 2,4-Difluoro-3-nitropyridine

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An In-depth Technical Guide to 2,4-Difluoro-3-nitropyridine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known physical properties of **2,4-Difluoro-3-nitropyridine**. Due to the limited availability of experimentally determined data in public literature, this document also furnishes detailed, standard experimental protocols for the determination of its core physical characteristics.

Core Physical and Chemical Properties

2,4-Difluoro-3-nitropyridine is a halogenated and nitrated pyridine derivative. Such compounds are often valuable intermediates in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries, due to the reactivity of the pyridine ring, which is enhanced by the electron-withdrawing nitro and fluoro groups.

Data Presentation

Quantitative experimental data for the physical properties of **2,4-Difluoro-3-nitropyridine** are not widely reported. The table below summarizes the available computational and supplier-provided data.

Property	Data	Reference
IUPAC Name	2,4-Difluoro-3-nitropyridine	N/A
CAS Number	60186-14-3	[1]
Molecular Formula	C ₅ H ₂ F ₂ N ₂ O ₂	[2]
Molecular Weight	160.08 g/mol	[2]
Appearance	Data not available	N/A
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Density	Data not available	N/A
Solubility	Data not available	N/A

Health and Safety

Safety data sheets from suppliers indicate that **2,4-Difluoro-3-nitropyridine** should be handled with care. The toxicological properties have not been thoroughly investigated.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

Experimental Protocols

For researchers in possession of a sample, the following standard laboratory protocols can be used to determine the key physical properties of **2,4-Difluoro-3-nitropyridine**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the compound transitions from a solid to a liquid.

Methodology:

- A small, dry sample of **2,4-Difluoro-3-nitropyridine** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a steady rate (e.g., 2 °C per minute) near the expected melting point.
- The temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes liquid (clear point) are recorded. The melting point is reported as this range.

Boiling Point Determination (Microscale)

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- A small volume (approx. 0.5 mL) of the liquid sample is placed in a small test tube.
- A short piece of capillary tubing, sealed at one end, is placed in the test tube with the open end down.
- The test tube is attached to a thermometer and heated in a controlled manner using a heating mantle or oil bath.
- As the temperature rises, air trapped in the capillary will bubble out.
- Heating is continued until a steady stream of bubbles emerges from the capillary, indicating the liquid has reached its boiling point.

- The apparatus is allowed to cool slowly. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

Density Determination (Pycnometer Method)

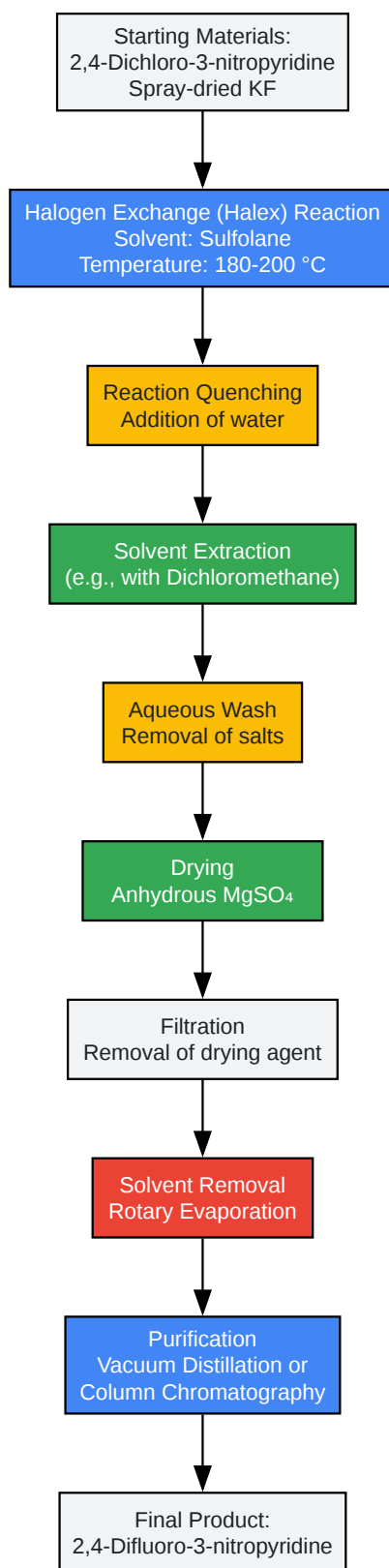
Objective: To determine the mass per unit volume of the substance.

Methodology:

- The mass of a clean, dry pycnometer (a small glass flask of a known, precise volume) is recorded.
- The pycnometer is filled with the sample of **2,4-Difluoro-3-nitropyridine**.
- The filled pycnometer is placed in a thermostatic bath to bring the sample to a specific temperature (e.g., 20 °C).
- The pycnometer is removed, wiped dry, and its total mass is recorded.
- The mass of the sample is determined by subtraction.
- The density is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Illustrative Synthetic Workflow

As a substituted pyridine, **2,4-Difluoro-3-nitropyridine** is likely synthesized from a corresponding dichloropyridine precursor through a nucleophilic aromatic substitution reaction (halogen exchange). The following diagram illustrates a general experimental workflow for such a synthesis and subsequent purification.



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Caption: General workflow for the synthesis and purification of **2,4-Difluoro-3-nitropyridine**.

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References

- 1. 60186-14-3 Cas No. | 2,4-Difluoro-3-nitropyridine | Apollo [store.apolloscientific.co.uk]
- 2. 2,4-Difluoro-3-nitropyridine | C₅H₂F₂N₂O₂ | CID 11423743 - PubChem [pubchem.ncbi.nlm.nih.gov]
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